

Photochemical Degradation of 4-Nitrocatechol in Aerosols: A Technical Guide

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Compound of Interest		
Compound Name:	4-Nitrocatechol	
Cat. No.:	B145892	Get Quote

Executive Summary: **4-Nitrocatechol** (4-NC) is a significant light-absorbing compound found in atmospheric brown carbon, primarily originating from biomass burning and the secondary atmospheric oxidation of precursors like catechol.[1][2] Its presence in aerosols influences the Earth's radiative balance and contributes to the formation of secondary organic aerosol (SOA). The atmospheric lifetime of 4-NC is largely dictated by its photochemical degradation. This process is highly dependent on the physical and chemical properties of the aerosol particle in which it resides. Key degradation pathways include direct photolysis and oxidation by hydroxyl (OH) radicals. Experimental and modeling studies have shown that the aerosol matrix—whether aqueous, liquid organic, or a highly viscous semi-solid—critically influences both the rate of degradation and the nature of the resulting products.[3][4] This guide provides a detailed overview of the core degradation mechanisms, summarizes key quantitative data, outlines experimental protocols used in its study, and visualizes the complex chemical pathways and workflows.

Core Degradation Pathways of 4-Nitrocatechol

The atmospheric removal of 4-NC in aerosols is primarily driven by two competing processes: direct photolysis following the absorption of solar radiation and oxidation initiated by radicals, most notably the hydroxyl (OH) radical.

Direct Photolysis

Direct photolysis is initiated when 4-NC absorbs photons, promoting it to an electronically excited state. The fate of this excited molecule is profoundly influenced by the surrounding



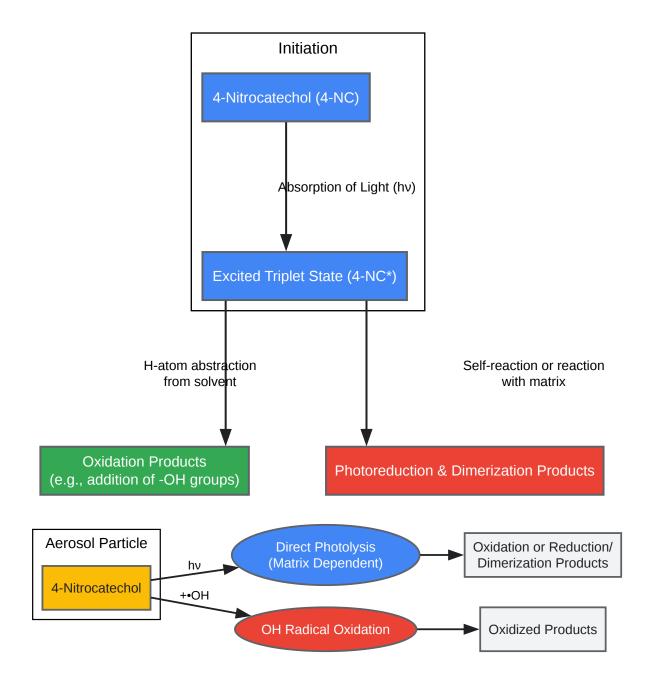




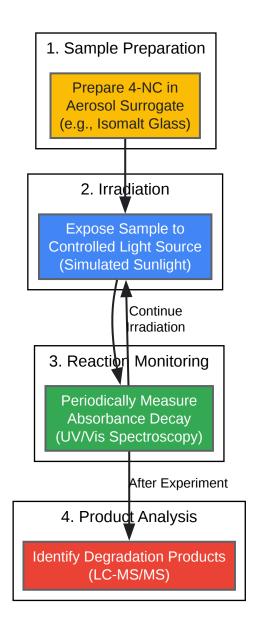
aerosol matrix.

- Excitation: The process begins with 4-NC absorbing a photon (hv), transitioning to an excited singlet state, which can then convert to a more stable, longer-lived triplet state (4-NC*).[3]
- Matrix-Dependent Product Formation: The subsequent reactions of the excited 4-NC* are highly sensitive to the aerosol phase:
 - In liquid organic matrices (e.g., isopropanol, octanol), the primary degradation pathway appears to be oxidation, leading to products with additional hydroxyl groups.[4]
 - In semi-solid or glassy organic matrices, which act as surrogates for viscous secondary organic aerosols, the degradation pathway shifts. Here, photoreduction and dimerization products are more commonly observed.[3][4] The high viscosity of the matrix can hinder the molecular reorientation needed for certain reactions, favoring alternative pathways.[3]
 - In aqueous phases (e.g., cloud or fog droplets), the photolysis rate of 4-NC is significantly lower than in organic matrices.[3][5] This suggests that water is more effective at quenching the excited 4-NC* state, returning it to the ground state without chemical change.[4]









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